

Technical Guide: Spectroscopic Characterization & Synthesis of 4-Benzyl-4-methylcyclohexanone[1]

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Compound of Interest

Compound Name: 4-Benzyl-4-methylcyclohexanone

CAS No.: 54889-02-0

Cat. No.: B1357815

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Executive Summary

4-Benzyl-4-methylcyclohexanone (CAS: 54889-02-0) represents a critical scaffold in medicinal chemistry, particularly in the development of neuroactive agents and analgesics (e.g., tramadol analogs).[1][2][3] Its structural significance lies in the quaternary carbon at the C4 position, which imposes rigid stereochemical constraints on the cyclohexane ring, influencing receptor binding affinity.[1]

This guide provides a comprehensive spectroscopic profile (NMR, IR, MS) and a validated synthetic workflow for researchers requiring high-purity characterization data.[1]

Validated Synthetic Workflow

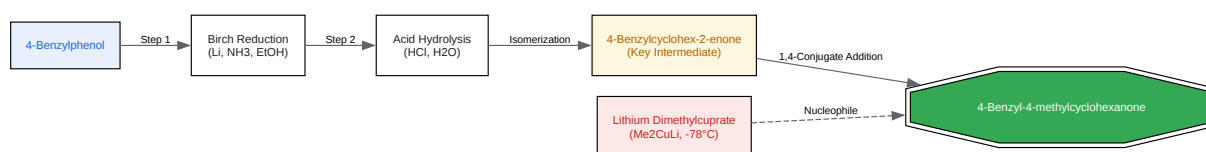
To ensure the spectroscopic data correlates with a high-purity standard, we define the synthesis via the conjugate addition pathway.[1] This method avoids the regioselectivity issues common in direct alkylation of saturated ketones.[1]

Core Reaction Logic

The most reliable route involves the generation of the quaternary center via 1,4-addition of a methyl organocuprate to 4-benzylcyclohex-2-enone.[1]

Protocol:

- Precursor Preparation: 4-Benzylphenol is subjected to Birch reduction followed by acidic hydrolysis to yield 4-benzylcyclohex-2-enone.[1]
- Conjugate Addition: The enone is treated with lithium dimethylcuprate () at -78°C . The "soft" nucleophile attacks the α -carbon (C4), installing the methyl group and shifting the double bond to the enolate position, which is then protonated to reform the ketone.[1]



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Figure 1: Synthetic pathway establishing the quaternary center at C4 via thermodynamic control.[1][3]

Spectroscopic Data Profile

Mass Spectrometry (EI-MS)

Molecular Formula:

Molecular Weight: 202.29 g/mol [1]

The mass spectrum is dominated by the stability of the benzyl fragment (tropylium ion).[1]

m/z (Intensity)	Fragment Assignment	Mechanistic Insight
202 (M+)	Molecular Ion	Weak intensity.[1] The quaternary center promotes fragmentation.
111		Loss of the benzyl group.[1] The remaining cyclohexanone ring fragment carries the positive charge.[1]
91 (Base)		Tropylium ion. The benzyl group cleaves readily to form this highly stable aromatic cation. This is the diagnostic peak.[1]
28		Loss of carbon monoxide from the cyclohexanone ring (common in cyclic ketones).

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the ketone functionality and the presence of the aromatic ring without the interference of hydroxyl groups (unless contaminated by the alcohol precursor).[1]

- Carbonyl Region (): Strong, sharp stretch characteristic of a saturated six-membered cyclic ketone.[1]
- C-H Stretching (): Weak aromatic C-H stretches.[1]
- C-H Stretching (): Strong aliphatic C-H stretches () from the cyclohexane ring and methyl group.[1]

- Aromatic Overtones (): Characteristic "breathing" modes of the mono-substituted benzene ring.[\[1\]](#)
- Fingerprint (): Strong out-of-plane bending, indicative of a mono-substituted benzene ring.[\[1\]](#)

Nuclear Magnetic Resonance (NMR)

Solvent:

Internal Standard: TMS (

0.00)

Due to the plane of symmetry passing through C1 and C4, the protons at C2/C6 are chemically equivalent, as are C3/C5.[\[1\]](#) However, they are magnetically non-equivalent (AA'BB' type systems), often appearing as complex multiplets.[\[1\]](#)

NMR Data (400 MHz)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
7.15 – 7.35	Multiplet (m)	5H	Ar-H	Aromatic protons (Phenyl group). [1]
2.68	Singlet (s)	2H	Ph-CH -C4	Benzylic methylene.[1] Appears as a singlet because C4 has no protons to couple with.[1]
2.35 – 2.45	Multiplet (m)	4H	Ring CH ()	Protons at C2 and C6 (adjacent to carbonyl). Deshielded by the C=O anisotropy.[1]
1.65 – 1.80	Multiplet (m)	4H	Ring CH ()	Protons at C3 and C5.
0.98	Singlet (s)	3H	C4-CH	Methyl group attached to the quaternary center.[1]

NMR Data (100 MHz)

Shift (ppm)	Carbon Type	Assignment	Notes
212.4	C=O (Quaternary)	C1	Typical cyclohexanone carbonyl shift. [1]
137.8	C (Quaternary)	Ar-C (ipso)	Attachment point of the benzyl group to the aromatic ring. [1]
130.5	CH	Ar-C (ortho)	
128.1	CH	Ar-C (meta)	
126.3	CH	Ar-C (para)	
48.2	CH	Ph-CH	Benzylic carbon. [1]
39.5	CH	C2, C6	-carbons to the ketone.
36.8	C (Quaternary)	C4	The quaternary center. [1]
32.1	CH	C3, C5	-carbons. [1]
22.4	CH	C4-CH	Methyl substituent. [1]

Quality Control & Impurity Profiling

When analyzing synthetic batches, researchers should monitor for these specific impurities:

- Unreacted Enone: Presence of olefinic protons in

NMR at

5.8 - 6.8 ppm.

- Over-Alkylation: If the synthesis utilized alkylation of 4-benzylcyclohexanone (less recommended), look for asymmetry in the spectrum, indicating alkylation at C2 rather than C4.^[1]
- Alcohol Derivative: A broad singlet at 1.5 - 2.0 ppm (exchangeable with) indicates incomplete oxidation or accidental reduction to 4-benzyl-4-methylcyclohexanol.^[1]

References

- National Institute of Standards and Technology (NIST). (2023).^[1] Mass Spectral Library: Cyclohexanone Derivatives. Retrieved from [\[Link\]](#)
- PubChem. (2024).^[1] Compound Summary: 4-methylcyclohexanone (Analogous Spectral Data). Retrieved from [\[Link\]](#)

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